Unveiling the Spectroscopic Properties of Acid Blue 113: A Technical Guide

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Compound of Interest		
Compound Name:	Acid Blue 113	
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This technical guide provides an in-depth analysis of the spectroscopic properties of **Acid Blue 113**, a diazo dye with significant applications in various industrial and research settings. This document outlines its maximum absorbance wavelength (λmax) and molar extinction coefficient (ε), crucial parameters for its quantification and characterization. Detailed experimental protocols for determining these values are also presented, alongside a visual representation of the experimental workflow.

Core Spectroscopic Data of Acid Blue 113

The lambda max (λmax) and molar extinction coefficient (ε) are fundamental properties that dictate the interaction of **Acid Blue 113** with light. These values are essential for the quantitative analysis of the dye in solution using spectrophotometry, guided by the Beer-Lambert law. The table below summarizes the key spectroscopic data for **Acid Blue 113** in an aqueous solution.

Parameter	Value	Wavelength Range (nm)	Solvent	Concentration
Lambda max (λmax)	566 nm	-	Water	Not specified
560 nm	-	Water	Not specified	
565 nm	-	Water	Not specified	
Molar Extinction Coefficient (ε)	≥18,000 L·mol^{-1}·cm^{-1}	563-569	Water	0.02 g/L
16,484.3 L·mol^{-1}·cm^{-1}	566	Water	Not specified	
143,146.5 L·mol^{-1}·cm^{-1} (calculated from 0.21 L·mg^{-1}·cm^{-1})	Not specified	Water	Not specified	

Note: The molar extinction coefficient value of 143,146.5 L·mol^{-1}·cm^{-1} was calculated from the reported value of 0.21 L·mg^{-1}·cm^{-1} using the molecular weight of **Acid Blue 113** (681.65 g/mol). Discrepancies in reported values can arise from variations in experimental conditions, solvent purity, and the specific isomeric composition of the dye.

Experimental Protocol: Determination of λmax and Molar Extinction Coefficient

The determination of the lambda max and molar extinction coefficient of **Acid Blue 113** is typically performed using UV-Visible (UV-Vis) spectrophotometry. This method is based on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.

Materials and Equipment:

- **Acid Blue 113** powder (analytical grade)

- Distilled or deionized water (solvent)

- Volumetric flasks (various sizes)

- Pipettes

- UV-Vis spectrophotometer

- Cuvettes (1 cm path length)
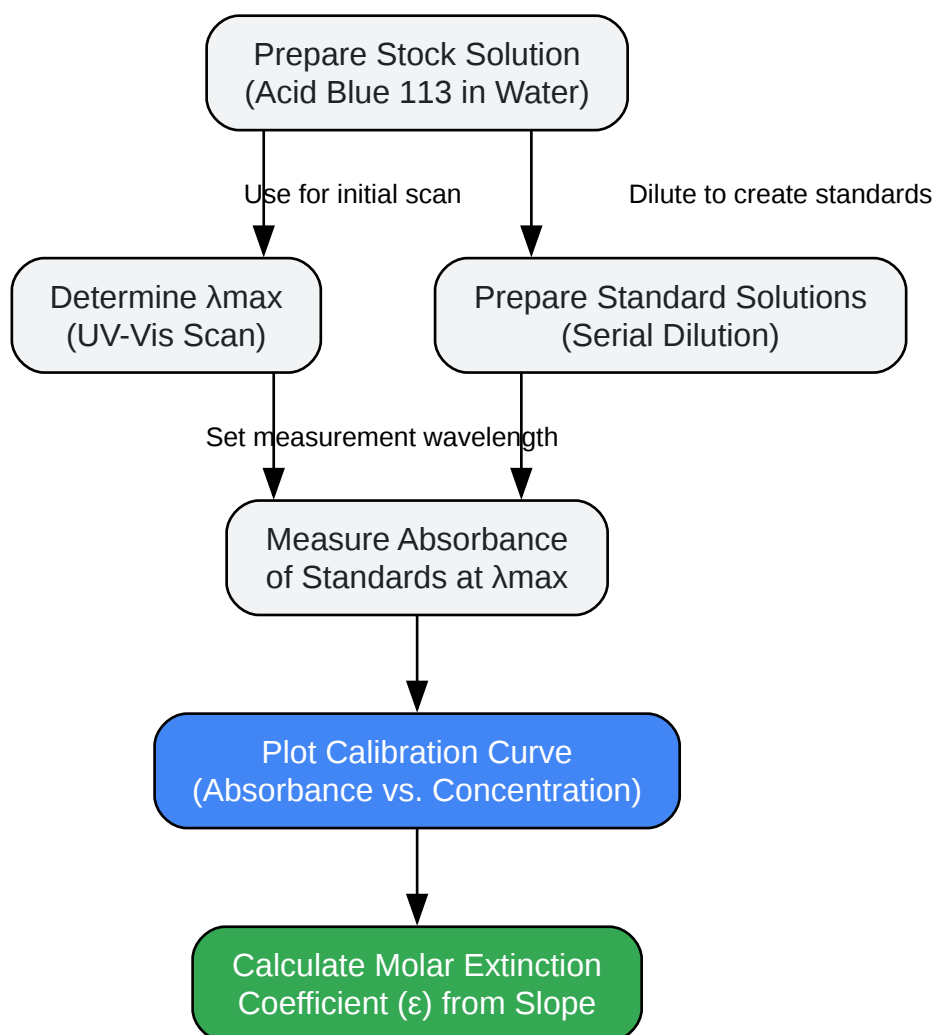
- Analytical balance

Methodology:

- Preparation of a Stock Solution:

  - Accurately weigh a precise amount of **Acid Blue 113** powder using an analytical balance.

  - Dissolve the powder in a known volume of distilled water in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 100 mg/L). Ensure the dye is completely dissolved.

- Determination of Lambda max (λmax):

  - Prepare a dilute solution of **Acid Blue 113** from the stock solution.

  - Fill a cuvette with the dilute solution and another with the solvent (water) to serve as a blank.

  - Place the blank cuvette in the spectrophotometer and perform a baseline correction.

  - Replace the blank with the sample cuvette and scan the absorbance of the solution over a wavelength range (e.g., 400-700 nm).

  - The wavelength at which the maximum absorbance is recorded is the λmax.[1]

- Determination of Molar Extinction Coefficient (ε):

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- Prepare a series of standard solutions of **Acid Blue 113** with known concentrations by diluting the stock solution. A typical concentration range could be 1 to 10 mg/L.

- Measure the absorbance of each standard solution at the predetermined λmax (566 nm).

- Plot a calibration curve of absorbance versus concentration.

- According to the Beer-Lambert law ($A = \varepsilon cl$), the slope of the linear portion of the calibration curve will be equal to the molar extinction coefficient (ε) when the concentration is expressed in mol/L and the path length (l) is 1 cm.[1][2]

- Alternatively, the extinction coefficient can be calculated for a single solution of known concentration using the formula: $\varepsilon = A / (c * l)$, where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette.[2]

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the spectroscopic properties of **Acid Blue 113**.

```
┌─────────────────────────┐
│   Prepare Stock Solution │
│  (Acid Blue 113 in Water)│
└─────────────────────────┘
```

Use for initial scan   Dilute to create standards

```
┌──────────────────┐    ┌──────────────────────────┐
│   Determine λmax │    │ Prepare Standard Solutions│
│   (UV-Vis Scan)  │    │     (Serial Dilution)     │
└──────────────────┘    └──────────────────────────┘
```

Set measurement wavelength

```
┌──────────────────────┐
│  Measure Absorbance  │
│  of Standards at λmax │
└──────────────────────┘
```

```
┌───────────────────────────────┐
│      Plot Calibration Curve    │
│ (Absorbance vs. Concentration) │
└───────────────────────────────┘
```

```
┌────────────────────────────────┐
│  Calculate Molar Extinction     │
│  Coefficient (ε) from Slope     │
└────────────────────────────────┘
```

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Caption: Experimental workflow for determining λmax and molar extinction coefficient.

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References

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